

Application Notes: TA-01 in High-Throughput Screening for Novel Therapeutics

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Compound of Interest

Compound Name: TA-01

Cat. No.: B611111

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Introduction

TA-01 is a potent small molecule inhibitor of Casein Kinase 1 (CK1) and p38 Mitogen-Activated Protein Kinase (MAPK)[1]. With IC50 values of 6.4 nM for CK1 ϵ , 6.8 nM for CK1 δ , and 6.7 nM for p38 MAPK, **TA-01** presents a valuable chemical tool for interrogating cellular signaling pathways and a promising starting point for the development of novel therapeutics[1]. High-throughput screening (HTS) methodologies are essential for the efficient discovery and characterization of kinase inhibitors. This document provides detailed application notes and protocols for the use of **TA-01** in HTS campaigns targeting CK1 and p38 MAPK.

Target Overview: CK1 and p38 MAPK Signaling Pathways

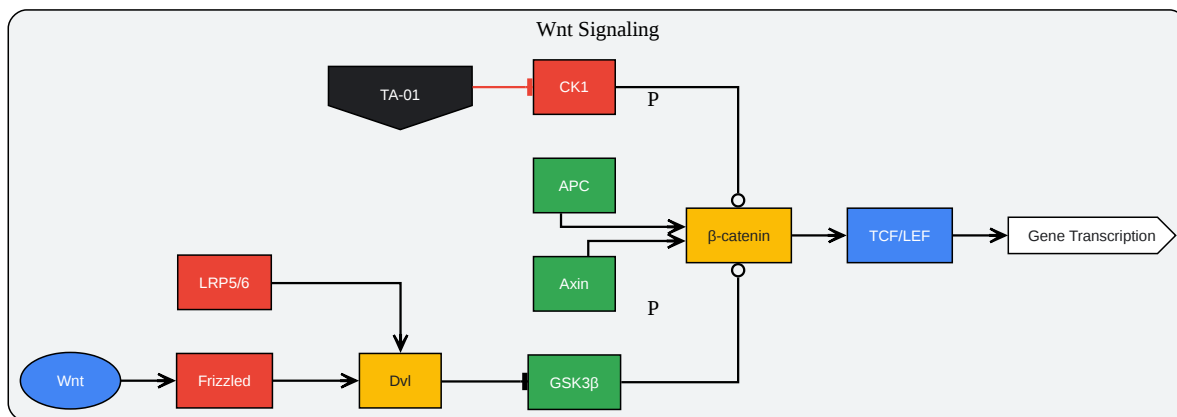
Casein Kinase 1 (CK1)

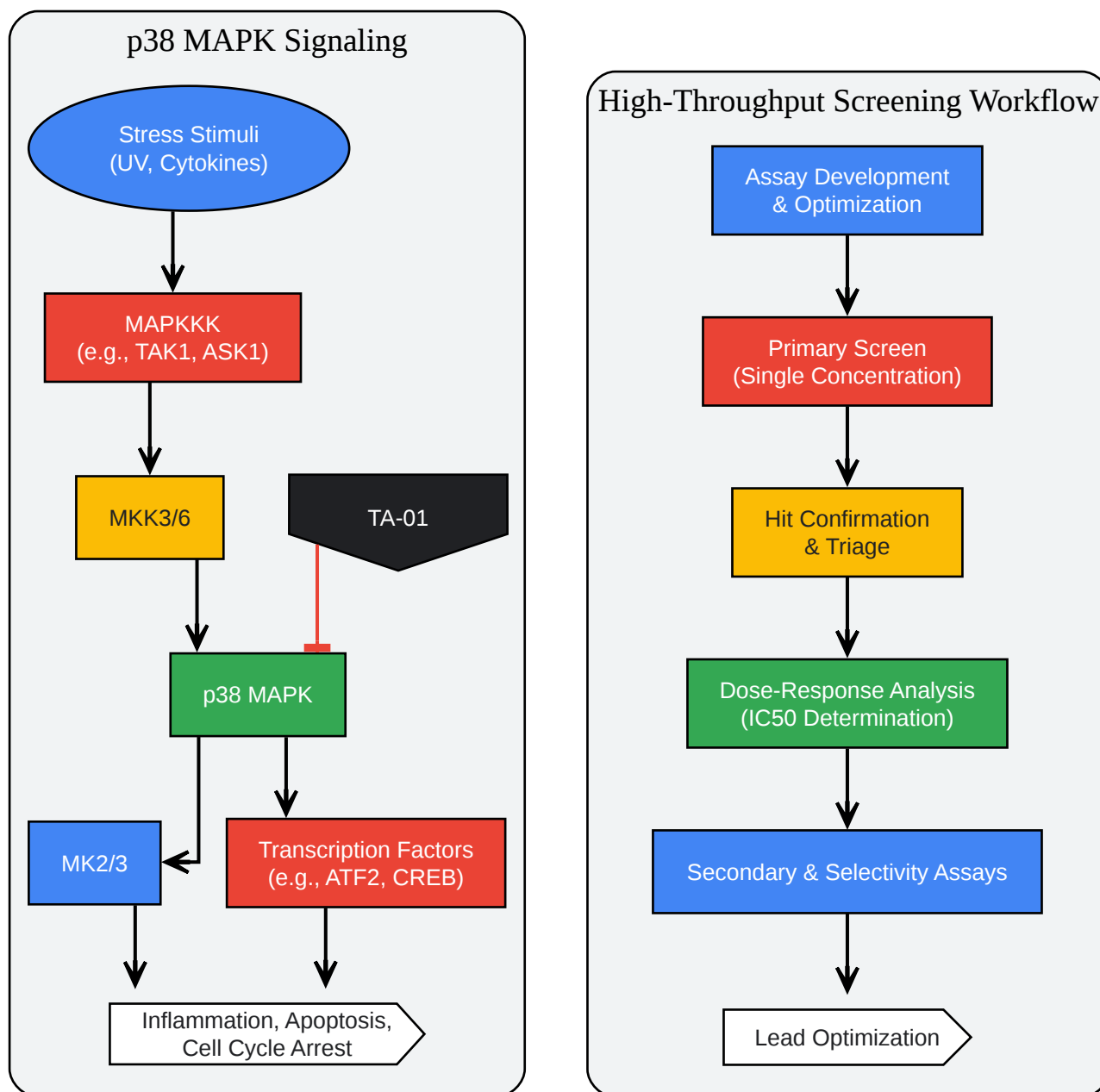
The CK1 family of serine/threonine kinases plays a crucial role in regulating a multitude of cellular processes, including Wnt and Hedgehog signaling pathways, circadian rhythms, DNA repair, and the nucleo-cytoplasmic shuttling of transcription factors[1][2][3]. Dysregulation of CK1 activity has been implicated in various diseases, including cancer and neurodegenerative disorders.

p38 Mitogen-Activated Protein Kinase (MAPK)

The p38 MAPK pathway is a key signaling cascade that responds to a variety of extracellular stimuli, including environmental stresses and inflammatory cytokines[4][5][6]. Activation of p38 MAPK is involved in the regulation of apoptosis, cell differentiation, and the production of pro-inflammatory cytokines[4][6]. Consequently, inhibitors of p38 MAPK are of significant interest for the treatment of inflammatory diseases and cancer.

Signaling Pathway Diagrams





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